

Essential Safety and Operational Guide for Handling AMG-458

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Compound of Interest

Compound Name: *Amg-458*

Cat. No.: *B1684692*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of potent compounds like **AMG-458** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure laboratory environment and build confidence in chemical handling practices.

Chemical and Physical Properties

AMG-458 is a potent and selective inhibitor of the c-Met receptor tyrosine kinase.^{[1][2][3][4][5]}
^[6] A summary of its key chemical and physical properties is provided in the table below for easy reference.

Property	Value
CAS Number	913376-83-7 ^{[1][2]}
Molecular Formula	C ₃₀ H ₂₉ N ₅ O ₅ ^{[1][2][7]}
Molecular Weight	539.58 g/mol ^{[2][4][7]}
Appearance	Solid ^{[1][3]}
Purity	≥98% ^[1]
Solubility	Soluble in DMSO ^{[1][3][5]}
Storage	Store at -20°C ^{[1][3][5]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **AMG-458** to minimize exposure and ensure personal safety. The following table outlines the required PPE.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [8]	Protects eyes from splashes or dust.
Skin Protection	Wear fire/flammable resistant and impervious clothing, such as a lab coat.[8] Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[8]	Protects against inhalation of dust or aerosols.

Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of **AMG-458** and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.

- Keep in a cool, dry, and well-ventilated place.
- Store at -20°C for long-term stability.[1][3][5] Short-term storage at -80°C for 6 months or -20°C for 1 month is also cited for stock solutions.[9]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air.[8]
Skin Contact	Take off contaminated clothing immediately.[8] Wash with soap and water.
Eye Contact	Rinse with pure water for at least 15 minutes.[8]
Ingestion	Rinse mouth with water.[8] Do not induce vomiting.

In all cases of exposure, seek immediate medical attention.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental compliance.

Spill Management:

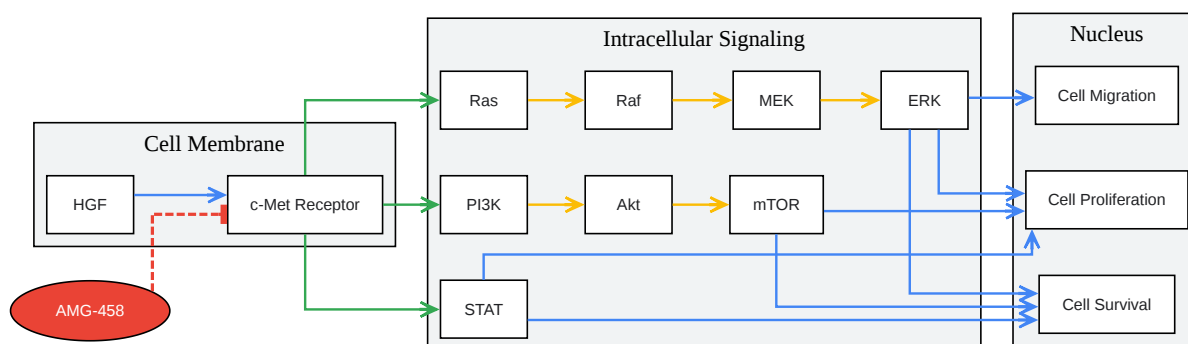
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent material to contain the spill.
- Clean: Carefully collect the spilled material and absorbent into a sealed container.
- Decontaminate: Clean the spill area with an appropriate solvent.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Signaling Pathway of AMG-458

AMG-458 is a potent inhibitor of c-Met, also known as hepatocyte growth factor receptor (HGFR).[5] The binding of its ligand, hepatocyte growth factor (HGF), to c-Met triggers a signaling cascade involved in cell proliferation, migration, and survival. **AMG-458** blocks this signaling by inhibiting the kinase activity of c-Met.

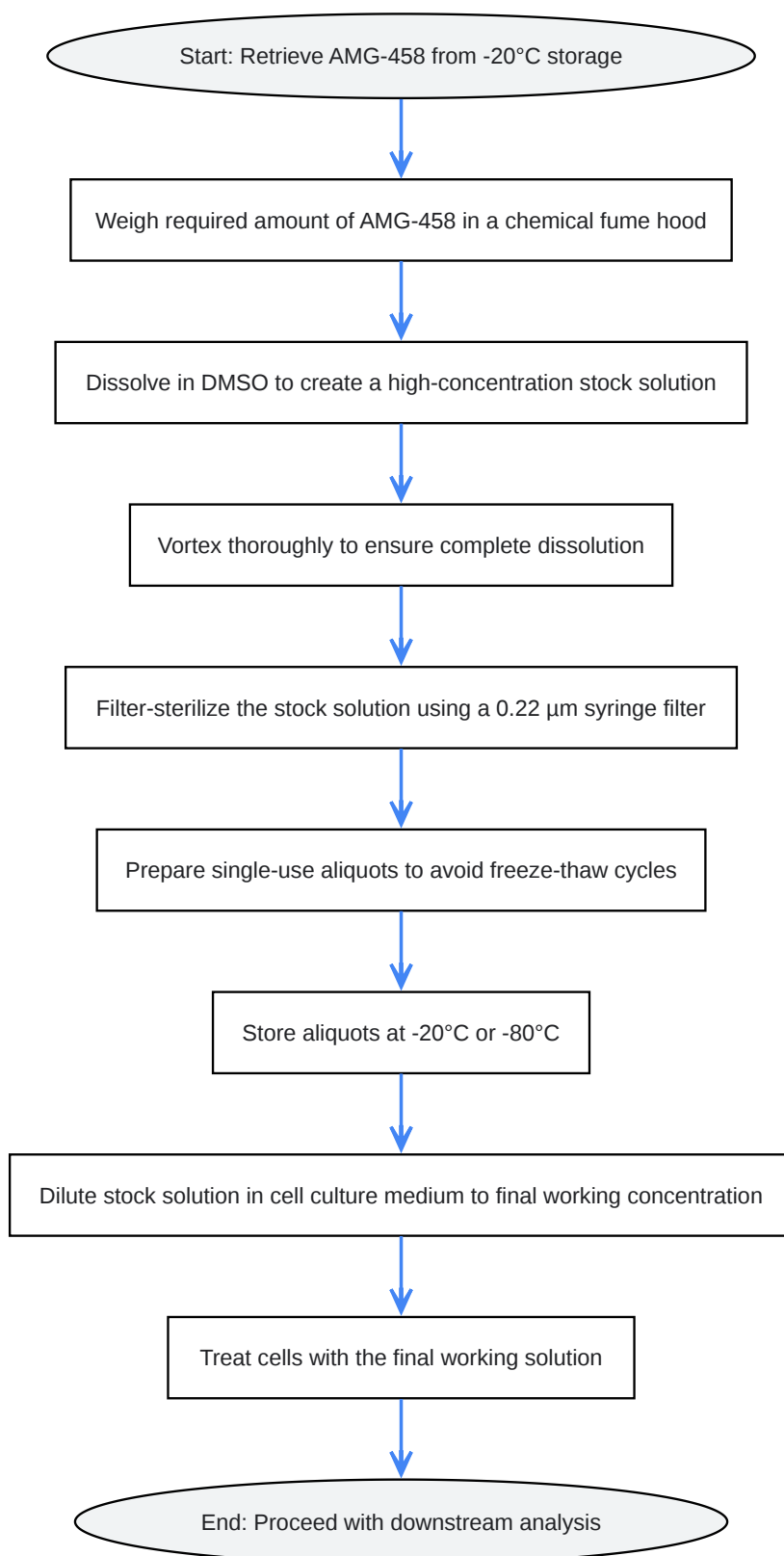


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Caption: **AMG-458** inhibits the c-Met signaling pathway.

Experimental Workflow: Handling and Preparation of AMG-458 for In Vitro Assays

This workflow provides a standardized procedure for preparing **AMG-458** for use in cell-based assays.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. medkoo.com [medkoo.com]
- 3. AMG-458 [CAS:913376-83-7 Probechem Biochemicals [probechem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. apexbt.com [apexbt.com]
- 6. adooq.com [adooq.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. echemi.com [echemi.com]
- 9. medchemexpress.com [medchemexpress.com]
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